

# Biological Activity of N-(2-ethoxyphenyl)-3-oxobutanamide: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *N*-(2-ethoxyphenyl)-3-oxobutanamide

Cat. No.: B1362492

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Researchers, scientists, and drug development professionals seeking detailed information on the biological activity of **N-(2-ethoxyphenyl)-3-oxobutanamide** will find a notable scarcity of publicly available data. Despite its defined chemical structure, extensive searches of scientific literature and chemical databases have yielded minimal information regarding its specific biological effects, mechanisms of action, and associated experimental protocols.

This technical guide aims to provide a comprehensive overview of the currently available information, or lack thereof, and to contextualize the compound within the broader landscape of related chemical structures with known biological activities.

## Compound Profile: N-(2-ethoxyphenyl)-3-oxobutanamide

Identifier	Value
IUPAC Name	N-(2-ethoxyphenyl)-3-oxobutanamide
Synonyms	Acetoacet-o-phenetide, N-(2-ethoxyphenyl)acetoacetamide
CAS Number	41687-09-6
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub>
Molecular Weight	221.25 g/mol
Structure	(See Figure 1)

## Current Status of Biological Activity Data

As of the latest available information, there are no significant, peer-reviewed studies detailing the specific biological activities of **N-(2-ethoxyphenyl)-3-oxobutanamide**. Searches of prominent scientific databases, including PubMed, Scopus, and Web of Science, did not reveal any dedicated research on the pharmacological, toxicological, or any other biological effects of this compound.

The PubChem database, a comprehensive resource for chemical information, lists the compound (CID 296086) but does not contain any associated bioactivity data. This suggests that the compound has not been extensively screened in biological assays or that the results of any such screenings have not been made public.

## Inferences from Structurally Related Compounds

While direct data is lacking, it is possible to make some tentative inferences based on the biological activities of structurally similar molecules. **N-(2-ethoxyphenyl)-3-oxobutanamide** belongs to the class of acetoacetanilides, which are known to be versatile precursors in the synthesis of various heterocyclic compounds, some of which possess biological activity.

For instance, related anilide and carboxamide derivatives have been investigated for a range of biological activities, including:

- **Antimicrobial Activity:** Various N-aryl-3-oxobutanamide derivatives have been synthesized and evaluated for their potential as antibacterial and antifungal agents.
- **Anti-inflammatory Activity:** The core anilide structure is present in some non-steroidal anti-inflammatory drugs (NSAIDs).
- **Analgesic Activity:** Certain acetoacetanilide derivatives have been explored for their pain-relieving properties.

It is crucial to emphasize that these are general activities of related chemical classes, and it cannot be assumed that **N-(2-ethoxyphenyl)-3-oxobutanamide** possesses any of these properties without direct experimental evidence.

## Potential Signaling Pathways and Mechanisms of Action (Hypothetical)

Given the absence of experimental data, any discussion of signaling pathways or mechanisms of action for **N-(2-ethoxyphenyl)-3-oxobutanamide** remains purely hypothetical. Based on its structure, potential, yet unproven, interactions could involve:

- **Enzyme Inhibition:** The  $\beta$ -dicarbonyl moiety could potentially chelate metal ions in the active sites of metalloenzymes.
- **Receptor Binding:** The substituted phenyl ring and amide linkage could facilitate binding to various cellular receptors.

The following diagram illustrates a hypothetical workflow for the initial screening of **N-(2-ethoxyphenyl)-3-oxobutanamide** to elucidate its biological activity.



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